

Bicalutamide-d5: A Technical Guide to its Certificate of Analysis and Purity Assessment

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Bicalutamide-d5

Cat. No.: B15137100

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the Certificate of Analysis (CoA) and purity assessment of **Bicalutamide-d5**. This deuterated analog of Bicalutamide serves as a critical internal standard in pharmacokinetic and metabolic studies, necessitating a thorough understanding of its quality control parameters. This document outlines the typical data presented in a CoA, details the experimental protocols for its verification, and illustrates the underlying workflows and analytical relationships.

Certificate of Analysis: A Summary of Quality

The Certificate of Analysis for **Bicalutamide-d5** is a formal document that confirms the compound's quality and purity, ensuring its suitability for research and drug development applications. The following tables summarize the key quantitative data typically found on a CoA.

Table 1: Identification and General Properties

Parameter	Specification
Product Name	Bicalutamide-d5
CAS Number	2140305-19-5
Molecular Formula	C ₁₈ H ₉ D ₅ F ₄ N ₂ O ₄ S
Molecular Weight	435.40 g/mol
Appearance	White to off-white solid
Solubility	Soluble in DMSO and Ethanol

Table 2: Purity and Impurity Profile

Analysis	Method	Result	Specification
Chemical Purity	HPLC	99.8%	≥ 98.0%
Isotopic Purity	Mass Spectrometry	99.5%	≥ 99.0%
Unlabeled Bicalutamide	HPLC-MS	< 0.1%	≤ 0.5%
Individual Impurities	HPLC	< 0.1%	≤ 0.2%
Total Impurities	HPLC	0.2%	≤ 1.0%

Table 3: Physicochemical Characterization

Analysis	Method	Result
¹ H NMR	NMR Spectroscopy	Conforms to structure
Mass Spectrum	ESI-MS	Conforms to structure
Loss on Drying	Gravimetric	< 0.5%
Residue on Ignition	Gravimetric	< 0.1%

Experimental Protocols

The following sections detail the methodologies for the key experiments cited in the Certificate of Analysis.

High-Performance Liquid Chromatography (HPLC) for Chemical Purity

This method is employed to determine the chemical purity of **Bicalutamide-d5** and to identify and quantify any impurities.^{[1][2]}

- Instrumentation: A standard HPLC system equipped with a UV detector.
- Column: C18 reverse-phase column (e.g., 4.6 mm x 250 mm, 5 µm particle size).^[1]
- Mobile Phase: A mixture of acetonitrile and a phosphate buffer (e.g., 0.01 M KH₂PO₄, pH 3.0) in a 50:50 (v/v) ratio.^[1]
- Flow Rate: 1.0 mL/min.
- Detection Wavelength: 215 nm.^[1]
- Injection Volume: 10 µL.
- Procedure: A solution of **Bicalutamide-d5** is prepared in the mobile phase and injected into the HPLC system. The retention time of the main peak corresponding to **Bicalutamide-d5** is recorded. The area of all peaks is integrated to calculate the percentage purity and the levels of individual and total impurities.

Mass Spectrometry (MS) for Isotopic Purity

High-resolution mass spectrometry is utilized to determine the isotopic purity of **Bicalutamide-d5**.

- Instrumentation: An electrospray ionization (ESI) source coupled with a high-resolution mass spectrometer (e.g., TOF or Orbitrap).
- Ionization Mode: Positive ESI.

- Procedure: A dilute solution of **Bicalutamide-d5** is infused into the mass spectrometer. The relative abundances of the molecular ions corresponding to the deuterated (d5) and non-deuterated (d0) forms of Bicalutamide are measured. The isotopic purity is calculated from the ratio of the peak area of the d5 isotopologue to the sum of the peak areas of all isotopologues.

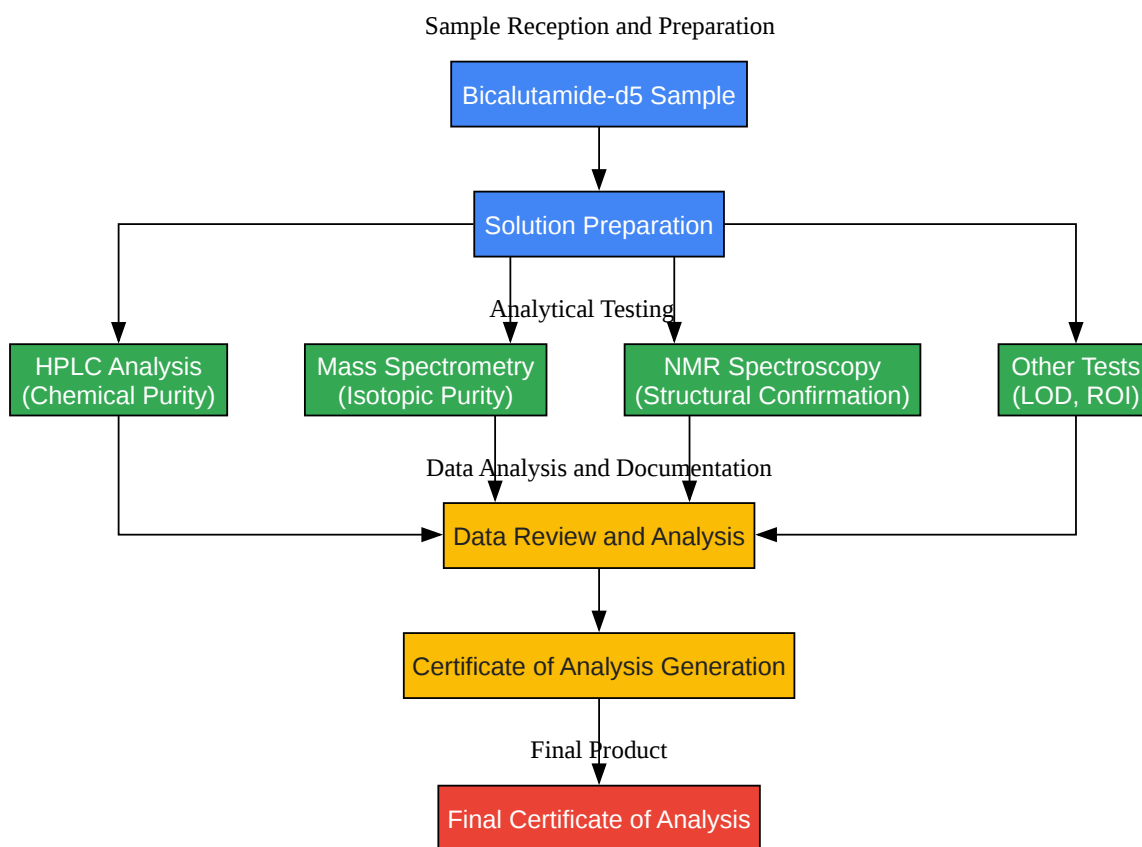
Nuclear Magnetic Resonance (NMR) Spectroscopy for Structural Confirmation

^1H NMR spectroscopy is used to confirm the chemical structure of **Bicalutamide-d5** and to ensure the absence of significant protonated impurities.

- Instrumentation: A high-field NMR spectrometer (e.g., 400 MHz or higher).
- Solvent: Deuterated dimethyl sulfoxide (DMSO-d6).
- Procedure: A sample of **Bicalutamide-d5** is dissolved in the deuterated solvent, and the ^1H NMR spectrum is acquired. The chemical shifts, splitting patterns, and integration values of the observed signals are compared with the expected spectrum for **Bicalutamide-d5** to confirm its identity and structure.

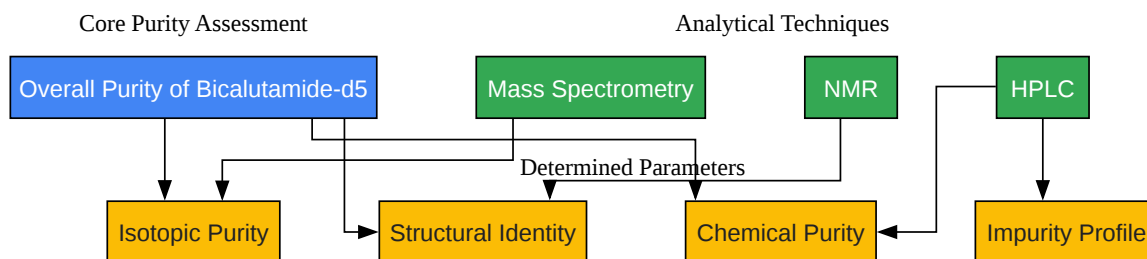
Visualizations

The following diagrams illustrate the workflow for generating a Certificate of Analysis and the relationship between different analytical methods for purity assessment.



[Click to download full resolution via product page](#)

Caption: Workflow for generating a Certificate of Analysis for **Bicalutamide-d5**.



[Click to download full resolution via product page](#)

Caption: Relationship between analytical methods and purity parameters.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. dergipark.org.tr [dergipark.org.tr]
- 2. rjpn.org [rjpn.org]
- To cite this document: BenchChem. [Bicalutamide-d5: A Technical Guide to its Certificate of Analysis and Purity Assessment]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15137100#bicalutamide-d5-certificate-of-analysis-and-purity>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com